

# Personal protective equipment for handling LEI110

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## Compound of Interest

Compound Name: LEI110

Cat. No.: B15617828

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## Essential Safety and Handling Guide for LEI110

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **LEI110**. Adherence to these procedures is essential to ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

When handling **LEI110**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protective Equipment	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Prevents skin contact and irritation.
Eye and Face Protection	Safety glasses with side-shields or goggles, and a face shield	Protects against splashes, dust, and eye irritation.
Respiratory Protection	Use only in a well-ventilated area. Avoid breathing dust. If dust is generated, a NIOSH-approved respirator is recommended.	Prevents respiratory irritation.
Skin and Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.

## Hazard Identification and Precautionary Measures

**LEI110** presents the following hazards as classified under the Globally Harmonized System (GHS):

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Skin irritation (Category 2), H315: Causes skin irritation.
- Eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity - single exposure (Category 3), Respiratory system, H335: May cause respiratory irritation.

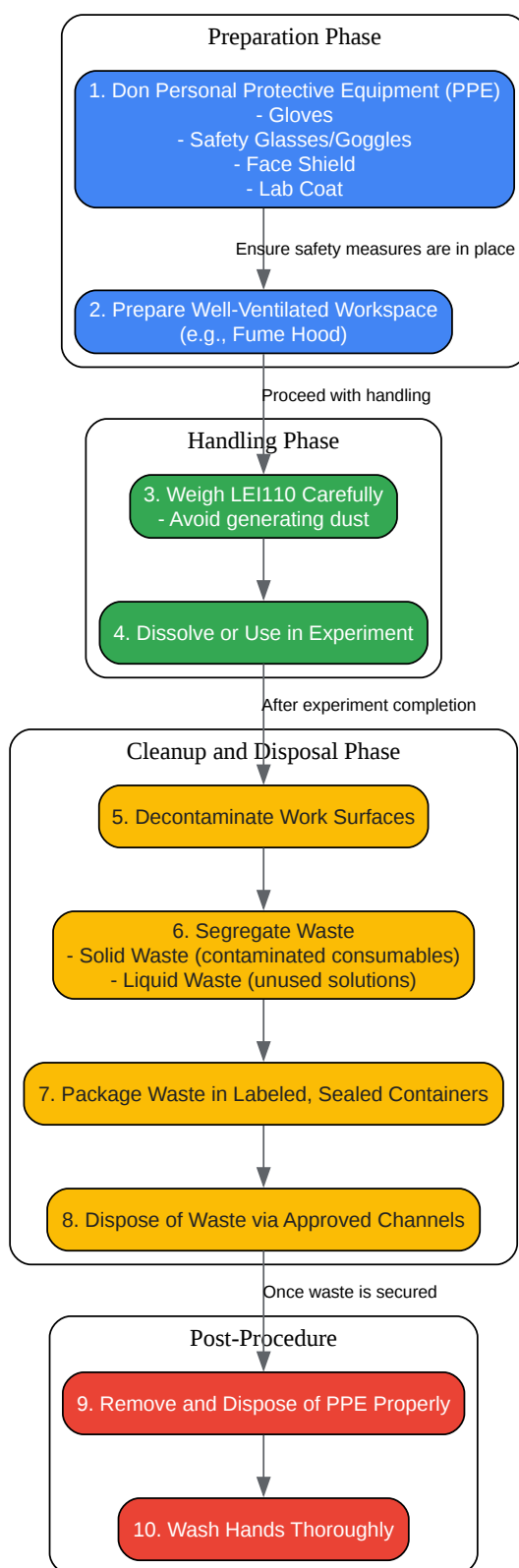
Precautionary Statements:

- Avoid breathing dust.
- Wash skin thoroughly after handling.
- Do not eat, drink or smoke when using this product.

- Use only outdoors or in a well-ventilated area.
- Wear protective gloves, eye protection, and face protection.

## Experimental Workflow: Handling and Disposal of **LEI110**

The following diagram outlines the standard operating procedure for the safe handling and disposal of **LEI110** in a laboratory setting.



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